

An In-depth Technical Guide to the Solubility of 11-Aminoundecanoic Acid

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Compound of Interest

Compound Name: 11-Aminoundecanoic acid

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This technical guide provides a comprehensive overview of the solubility of **11-aminoundecanoic acid** in various solvents. Understanding the solubility of this long-chain amino acid is critical for its application in polymer synthesis, drug delivery systems, and various biomedical research fields. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Topic: Solubility of 11-Aminoundecanoic Acid

11-Aminoundecanoic acid is a bifunctional molecule containing a C11 hydrocarbon chain, a terminal primary amine group, and a terminal carboxylic acid group. This structure imparts amphiphilic properties, influencing its solubility in different solvent systems. The solubility is significantly affected by the pH of the medium due to the ionizable nature of the amino and carboxyl groups.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₃ NO ₂	
Molecular Weight	201.31 g/mol	
pKa (amine)	11.15	[1]
pKa (carboxylate)	4.55	[1]

Data Presentation: Quantitative Solubility Data

The solubility of **11-aminoundecanoic acid** has been determined in aqueous solutions at various pH values and in select organic solvents. The data is summarized in the tables below for easy comparison.

Table 1: Solubility in Aqueous Solutions

Solvent	Temperature (°C)	pH	Solubility (g/L)
Water	20	Not Specified	2.0
Water	25	≥ 4	≤ 3.2
Water	25	6 - 8	0.8
Water	25	< 4	> 20 (increases with decreasing pH)
Water	30	Not Specified	~1.0

Table 2: Solubility in Organic Solvents

Solvent	Temperature (°C)	Solubility	Reference
Butanol-1	Not Specified	Soluble	[1]
Cresols	Not Specified	Soluble	[1]
Dimethylformamide (DMF)	Not Specified	More soluble than in water	[2]
Dimethyl sulfoxide (DMSO)	Not Specified	3.33 mg/mL (with sonication and pH adjustment to 2 with HCl)	[3]
Ethanol	Not Specified	Soluble	[4][5]
Ether	Not Specified	Soluble	[4][5]

Experimental Protocols

A standardized experimental protocol is crucial for obtaining reproducible solubility data. The following methodology is adapted from established guidelines such as the OECD Guideline 105 for water solubility and general principles from the United States Pharmacopeia (USP) for solubility determination.[6][7][8][9] This protocol is suitable for determining the solubility of **11-aminoundecanoic acid** in various solvents.

Principle

The equilibrium solubility is determined by creating a saturated solution of **11-aminoundecanoic acid** in the solvent of interest at a constant temperature. The concentration of the solute in the clear supernatant is then quantified using a suitable analytical method. The "shake-flask" method is a widely accepted and reliable technique for this purpose.[8]

Materials and Equipment

- **11-Aminoundecanoic acid** (high purity)
- Solvent of interest (e.g., purified water, buffer solutions, organic solvents)
- Analytical balance

- Glass vials or flasks with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF, depending on solvent compatibility)
- Volumetric flasks and pipettes
- pH meter (for aqueous and buffer solutions)
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS, or a validated titration method)

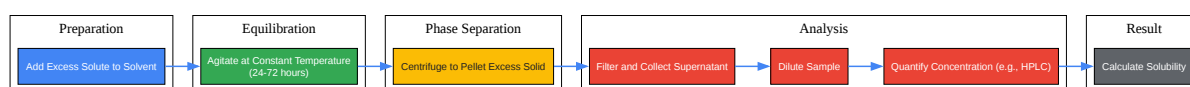
Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **11-aminoundecanoic acid** to a series of glass vials or flasks. The excess solid should be visually apparent.
 - Add a known volume of the solvent to each vial.
 - Tightly cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. A preliminary study may be needed to determine the time to equilibrium, but 24 to 72 hours is typical.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the excess solid to settle.

- To ensure complete separation of the solid phase, centrifuge the vials at a high speed.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant. To avoid disturbing the sediment, it is advisable to use a syringe fitted with a filter.
 - Dilute the collected sample gravimetrically or volumetrically to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the concentration of **11-aminoundecanoic acid** in the diluted samples using a validated analytical method.
 - Prepare a calibration curve using standards of known concentrations of **11-aminoundecanoic acid** in the same solvent.
- Calculation:
 - Calculate the solubility of **11-aminoundecanoic acid** in the solvent, taking into account the dilution factor. The result is typically expressed in g/L or mg/mL.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Workflow for determining the equilibrium solubility of **11-aminoundecanoic acid**.

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